

Application Notes and Protocols for Preparing BMS-986115 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-986115

Cat. No.: B606283

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This document provides a detailed guide for the preparation, storage, and handling of stock solutions of **BMS-986115**, a potent pan-Notch inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to these protocols is crucial for ensuring the stability, and activity of the compound for reliable experimental outcomes.

Physicochemical Properties of BMS-986115

A summary of the key quantitative data for **BMS-986115** is presented in the table below. This information is essential for accurate preparation of stock solutions.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₅ F ₇ N ₄ O ₃	[1][2][3]
Molecular Weight	574.49 g/mol	[2][3][4]
Appearance	Solid, white to off-white powder	[1][2]
Solubility in DMSO	13.12 mg/mL (22.84 mM)	[2]
10 mM	[5]	
Purity	>98%	[1]

Experimental Protocol: Preparing a 10 mM Stock Solution of BMS-986115 in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **BMS-986115** in DMSO.

Materials:

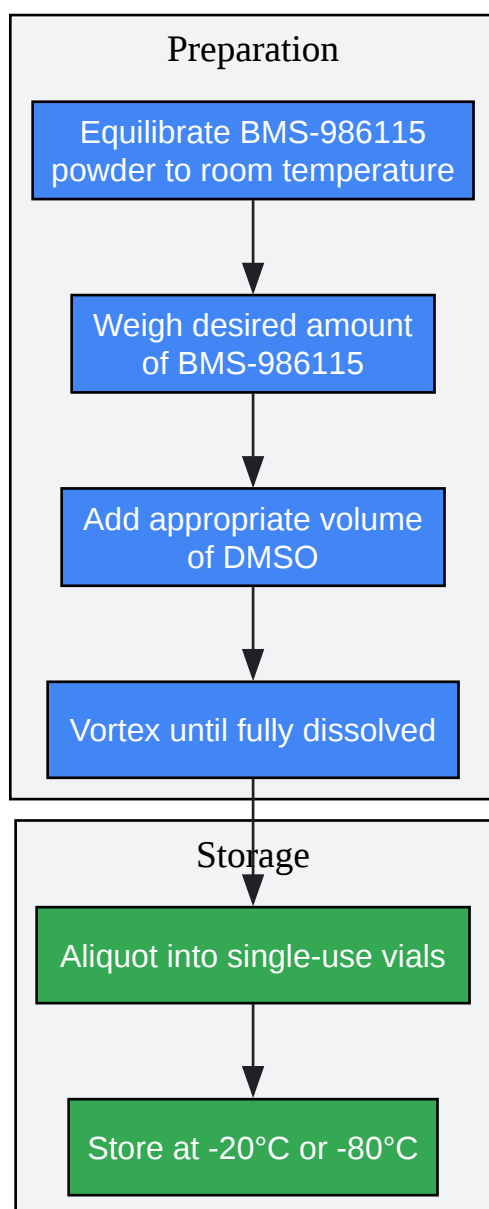
- **BMS-986115** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Acclimatization: Before opening, allow the vial of **BMS-986115** powder to equilibrate to room temperature for at least 1 hour.^[4] This prevents condensation from forming on the powder.
- Weighing: Carefully weigh out the desired amount of **BMS-986115** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.74 mg of **BMS-986115**.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 574.49 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L

- $\text{Mass (g)} = M \times \text{MW} \times V = 0.01 \text{ mol/L} \times 574.49 \text{ g/mol} \times 0.001 \text{ L} = 0.00574 \text{ g} = 5.74 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the weighed **BMS-986115** powder. For 5.74 mg of **BMS-986115**, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **BMS-986115** is completely dissolved. Gentle warming (e.g., to 70°C) and sonication can be used to aid dissolution if necessary.^[2] Ensure the final solution is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- Storage: Store the aliquots at -20°C for long-term storage (months to years).^[1] Some sources suggest storage at -80°C for up to 6 months.^{[2][6]} For short-term storage (days to weeks), 0-4°C is acceptable.^[1]

Workflow for Preparing BMS-986115 Stock Solution



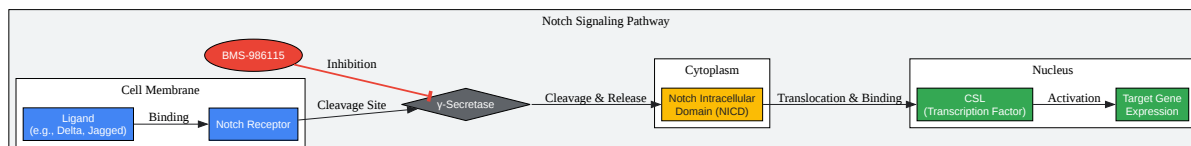
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Caption: Workflow for preparing **BMS-986115** stock solution.

Signaling Pathway Inhibited by BMS-986115

BMS-986115 is a pan-Notch inhibitor that targets the γ -secretase complex.^[1] The Notch signaling pathway is crucial for cell-to-cell communication and plays a significant role in cell proliferation, differentiation, and apoptosis. In certain cancers, this pathway is overexpressed. **BMS-986115** blocks the proteolytic cleavage of the Notch receptor, preventing the release of

the Notch intracellular domain (NICD). This, in turn, inhibits the translocation of NICD to the nucleus and the subsequent transcription of Notch-regulated genes, leading to an anti-tumor effect.[1]



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Caption: Inhibition of the Notch signaling pathway by **BMS-986115**.

Safety Precautions:

- Always handle **BMS-986115** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses.
- Avoid inhalation of the powder and contact with skin and eyes.[6]
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.[6]

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